

# A Technical Guide to the Spectroscopic Characterization of (5-Methyl-2-nitrophenyl)methanol

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## Compound of Interest

Compound Name: (5-Methyl-2-nitrophenyl)methanol

Cat. No.: B1581344

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This technical guide provides an in-depth analysis of the expected spectroscopic data for the compound **(5-Methyl-2-nitrophenyl)methanol**. The information herein is curated for researchers, scientists, and professionals in drug development who require a detailed understanding of the structural elucidation of this and related molecules through nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) techniques. While experimental data for this specific molecule is not readily available in public databases, this guide synthesizes established principles of spectroscopy and data from analogous structures to provide a robust predictive analysis.

## Molecular Structure and Spectroscopic Overview

**(5-Methyl-2-nitrophenyl)methanol** possesses a well-defined structure that gives rise to a predictable spectroscopic fingerprint. The molecule consists of a benzene ring substituted with a methyl group, a nitro group, and a hydroxymethyl group. This combination of functional groups dictates the chemical and physical properties of the compound and provides distinct signals in various spectroscopic analyses.

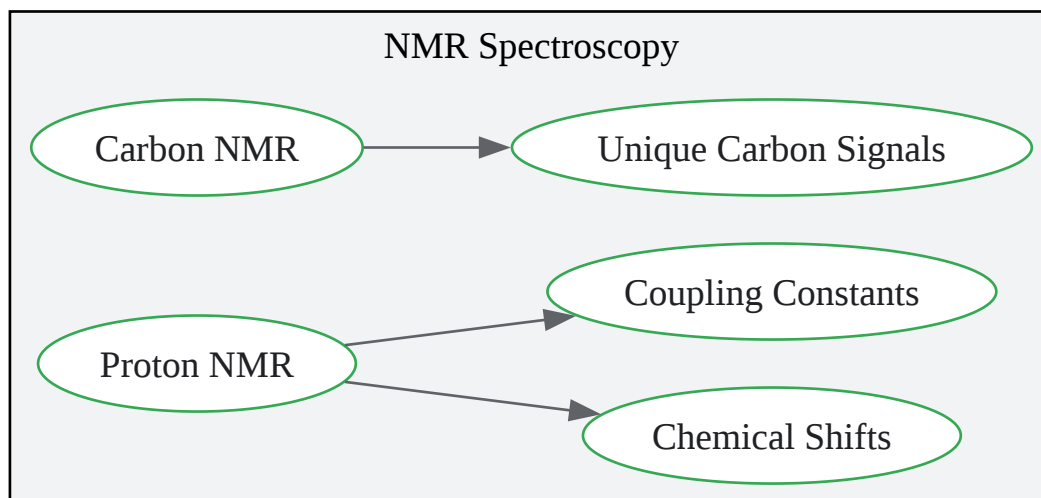
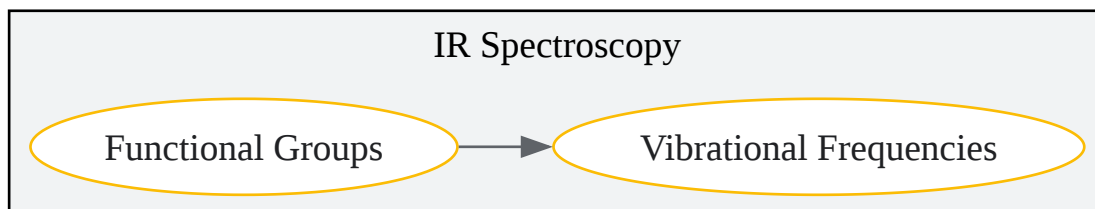
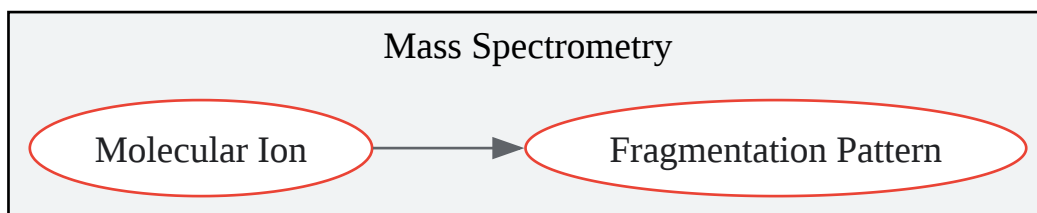
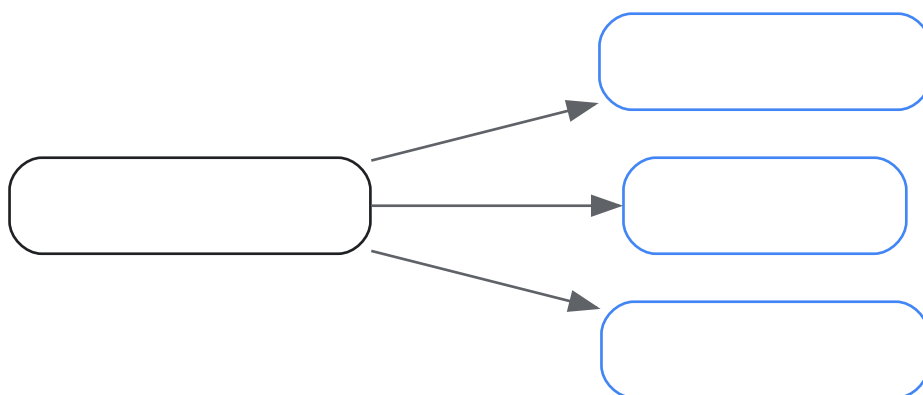
Molecular Formula:  $C_8H_9NO_3$  [1][2]

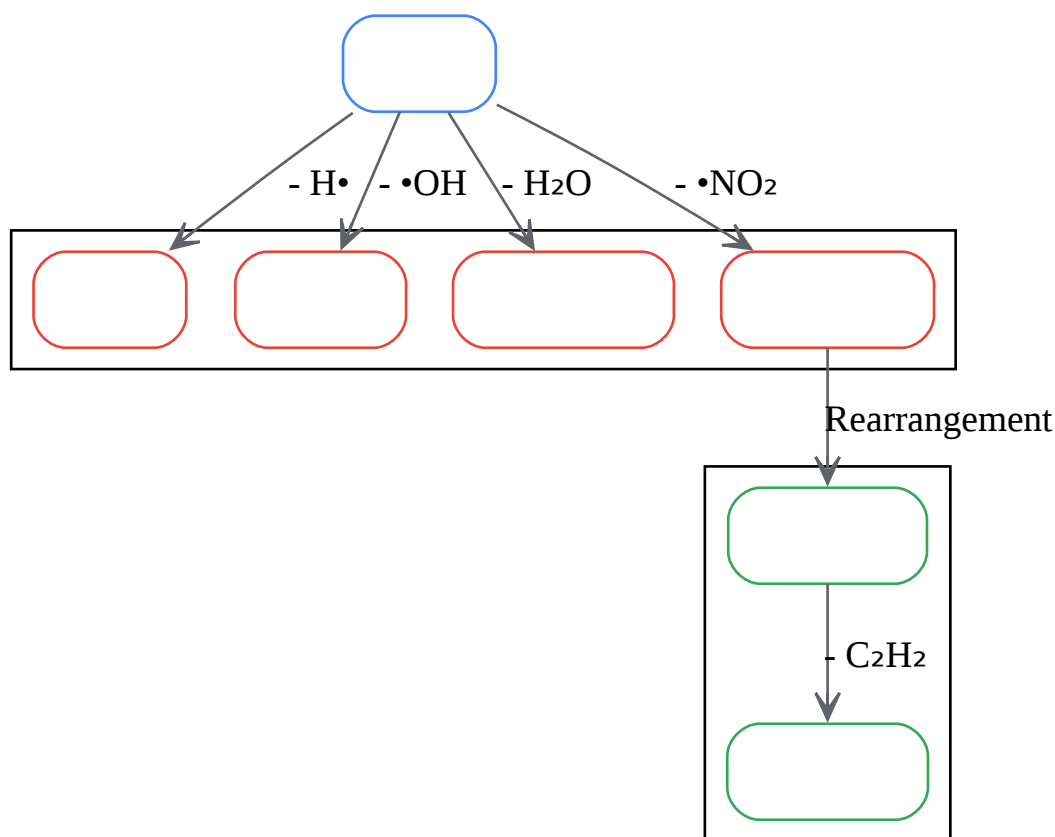
Molecular Weight: 167.16 g/mol [1][2]

Melting Point: 66-67 °C [1][2]

Appearance: Yellow-orange powder[1]

The following sections will delve into the predicted  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and MS data, explaining the theoretical basis for the expected spectral features.





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## References

- 1. bocsci.com [bocsci.com]
- 2. 66424-92-8 5-methyl-2-nitrobenzyl alcohol 5-methyl-2-nitrobenzyl alcohol - CAS Database [chemnet.com]
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